

Application Notes and Protocols for the Synthesis of Nitrosyl Bromide

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Compound of Interest

Compound Name: Nitrosyl bromide

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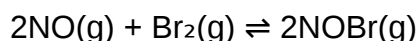
For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the synthesis of **nitrosyl bromide** (NOBr), a reactive red gas, from the reaction of nitric oxide (NO) and bromine (Br₂). **Nitrosyl bromide** is a valuable reagent in various chemical syntheses. The synthesis is a rare example of a third-order homogeneous gas-phase reaction.^[1] This document outlines the reaction kinetics, a detailed experimental protocol for its laboratory preparation, safety precautions, and characterization data.

Introduction

Nitrosyl bromide (NOBr) is a chemical compound with the formula NOBr. It is a red gas with a condensation point just below room temperature and is notable for its high reactivity.^[1] The synthesis of **nitrosyl bromide** from nitric oxide and bromine is a well-studied reaction, primarily due to its unusual third-order kinetics. The overall balanced equation for this reversible reaction is:



This document provides a comprehensive guide for the synthesis, handling, and characterization of **nitrosyl bromide** in a laboratory setting.

Physicochemical Data

A summary of the key physicochemical properties of **nitrosyl bromide** is presented in the table below.

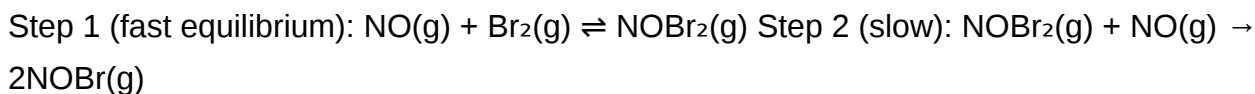
Property	Value
Molecular Formula	NOBr
Molar Mass	109.910 g/mol [1]
Appearance	Red gas[1]
Boiling Point	14.5 °C[1]
Melting Point	-56 °C
Standard Enthalpy of Formation (gas)	82.13 kJ/mol
Standard Molar Entropy (gas)	273.53 J/mol·K

Reaction Kinetics and Mechanism

The formation of **nitrosyl bromide** is a third-order reaction, second-order with respect to nitric oxide and first-order with respect to bromine.[2][3][4] The rate law is expressed as:

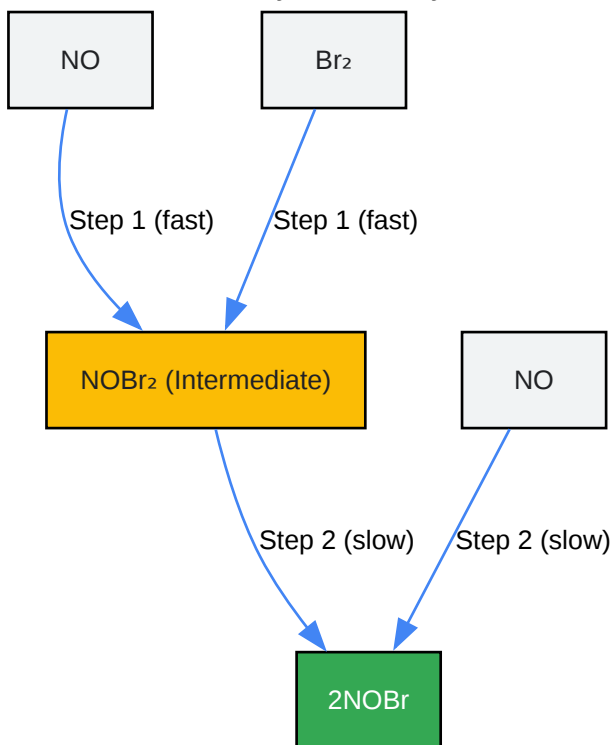
$$\text{Rate} = k[\text{NO}]^2[\text{Br}_2]$$

The reaction is believed to proceed through a two-step mechanism involving the formation of a transient intermediate, NOBr_2 :



The following diagram illustrates the proposed reaction pathway:

Proposed Reaction Pathway for Nitrosyl Bromide Synthesis



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Caption: Proposed two-step mechanism for the formation of **nitrosyl bromide**.

Experimental Protocol

This protocol details the laboratory-scale synthesis of **nitrosyl bromide**.

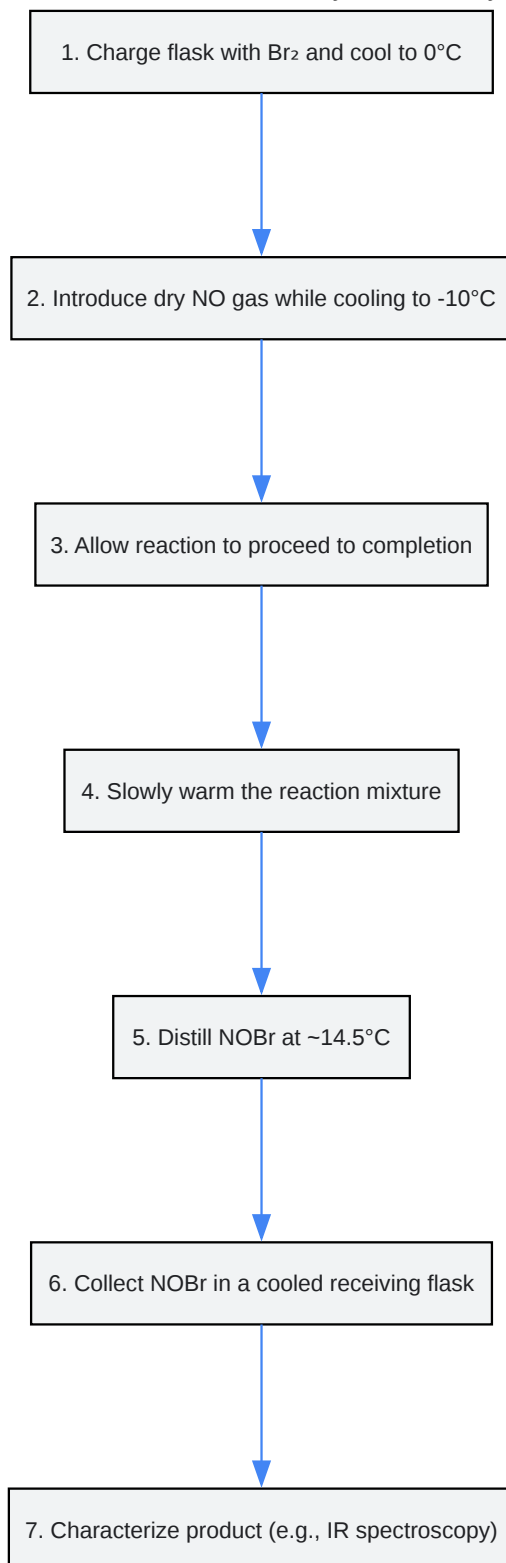
Materials and Equipment:

- Dry nitric oxide gas
- Liquid bromine (Br₂)
- A two-necked round-bottom flask
- Gas inlet tube
- Magnetic stirrer and stir bar

- Cooling bath (ice-salt mixture or cryocooler)
- Distillation apparatus
- Receiving flask cooled in a freezing mixture
- Schlenk line or inert gas system
- Infrared spectrometer for product characterization

Experimental Workflow:

Experimental Workflow for Nitrosyl Bromide Synthesis



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Caption: Step-by-step workflow for the synthesis and purification of **nitrosyl bromide**.

Procedure:

- **Preparation:** In a well-ventilated fume hood, place 80 g of liquid bromine into a two-necked round-bottom flask equipped with a gas inlet tube and a magnetic stir bar.
- **Reaction:** Cool the flask to 0°C using an ice bath. Slowly bubble dry nitric oxide gas through the bromine with continuous stirring. During the addition of nitric oxide, gradually lower the temperature of the cooling bath to -10°C using a freezing mixture (e.g., ice and salt).^[5]
- **Completion:** Continue the addition of nitric oxide until the bromine is completely saturated. This is indicated by a weight gain of approximately 28 g.^[5]
- **Purification:** Once the reaction is complete, slowly warm the reaction mixture to room temperature. **Nitrosyl bromide** will begin to distill. The boiling point of **nitrosyl bromide** is 14.5°C.^[1]
- **Collection:** Collect the distilled red gas in a receiving flask cooled in a freezing mixture.
- **Characterization:** The identity and purity of the collected **nitrosyl bromide** can be confirmed using infrared spectroscopy. The characteristic N=O stretching frequency for **nitrosyl bromide** is expected in the region of 1800 cm⁻¹.

Quantitative Data

The following table summarizes the initial rate data for the formation of **nitrosyl bromide** at 273°C from several experiments.^{[6][7][8]}

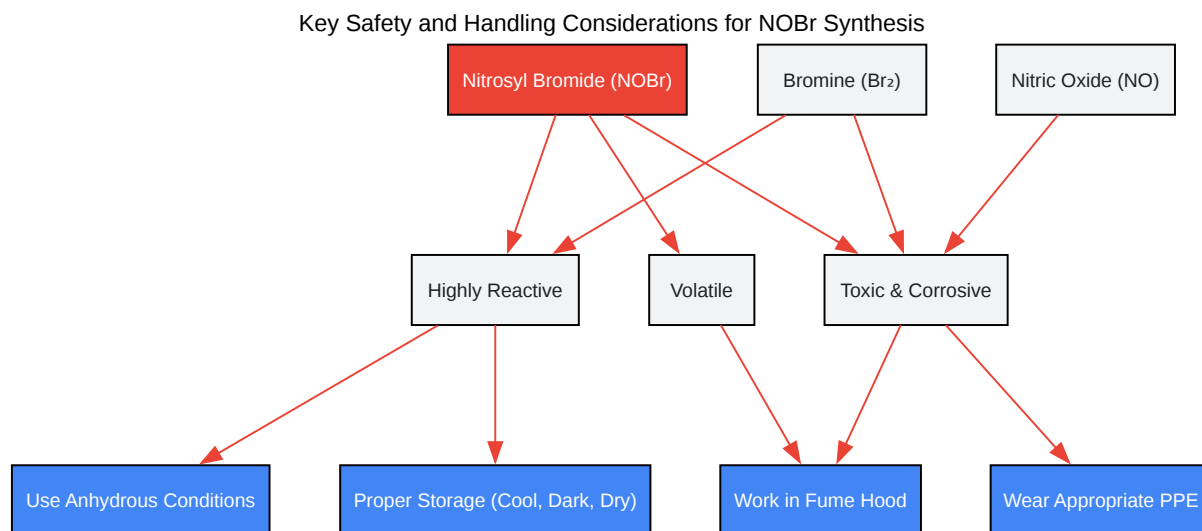
Experiment	[NO] (M)	[Br ₂] (M)	Initial Rate of NOBr formation (M/s)	Calculated Rate Constant, k (M ⁻² s ⁻¹)
1	0.10	0.20	24	12000
2	0.25	0.20	150	12000
3	0.10	0.50	60	12000
4	0.35	0.50	735	12000
Average	12000			

Safety Precautions

Nitrosyl bromide and its reactants are hazardous. Strict adherence to safety protocols is essential.

- Handling: All manipulations should be carried out in a well-ventilated fume hood. **Nitrosyl bromide** is a toxic and corrosive gas.[\[1\]](#) Inhalation can be fatal.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat at all times. For handling larger quantities, a face shield and respiratory protection may be necessary.[\[9\]](#)
- Reactivity: **Nitrosyl bromide** reacts with water and should be handled under anhydrous conditions.[\[1\]](#) It is also sensitive to light and can photodissociate into toxic nitric oxide and bromine.[\[1\]](#)
- Storage: Store **nitrosyl bromide** in a cool, dry, and dark place in a tightly sealed container.
- Spills: In case of a spill, evacuate the area and absorb the material with an inert absorbent. Do not use combustible materials like sawdust.[\[9\]](#)

Logical Relationships in Safety and Handling



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Caption: Interrelationship of hazards and required safety measures for **nitrosyl bromide**.

Conclusion

The synthesis of **nitrosyl bromide** from nitric oxide and bromine is a straightforward yet hazardous procedure that requires careful attention to experimental conditions and safety. The provided protocol, along with the kinetic and physicochemical data, offers a comprehensive guide for researchers. Further studies could focus on optimizing the yield and exploring the catalytic potential of this versatile reagent in various organic and inorganic transformations.

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